

9-Demethyl FR-901235 CAS number and molecular weight

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Compound of Interest

Compound Name: 9-Demethyl FR-901235

Cat. No.: B1264192

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In-Depth Technical Guide: 9-Demethyl FR-901235

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **9-Demethyl FR-901235**, a polyketide natural product with potential as an antitumor agent. This document consolidates the available chemical and biological data for **9-Demethyl FR-901235**, including its physicochemical properties. Due to the limited specific experimental data on this compound, this guide also presents inferred methodologies for its study, based on established protocols for related fungal metabolites. Furthermore, potential mechanisms of action and signaling pathways are discussed in the context of its parent compound, FR-901235, and other antitumor agents derived from *Penicillium* species. This guide aims to be a foundational resource for researchers interested in the further investigation and development of **9-Demethyl FR-901235**.

Introduction

Natural products remain a vital source of novel therapeutic agents, particularly in the field of oncology. Fungi of the *Penicillium* genus are prolific producers of a diverse array of secondary metabolites with a wide range of biological activities. Among these is **9-Demethyl FR-901235**, a derivative of the known immunomodulator FR-901235. First isolated from an endophytic *Penicillium* species, **9-Demethyl FR-901235** has been noted for its potential antitumor activity, making it a compound of interest for further investigation in cancer research and drug

development. This guide provides a detailed summary of its known properties and a framework for its future exploration.

Physicochemical Properties

A clear understanding of the physicochemical properties of a compound is fundamental for its study and development. The key identifiers and molecular characteristics of **9-Demethyl FR-901235** are summarized in the table below.

Property	Value	Reference
CAS Number	1029520-85-1	[1]
Molecular Formula	C ₁₇ H ₁₄ O ₇	[1]
Molecular Weight	330.29 g/mol	[1][2]

Biological Activity

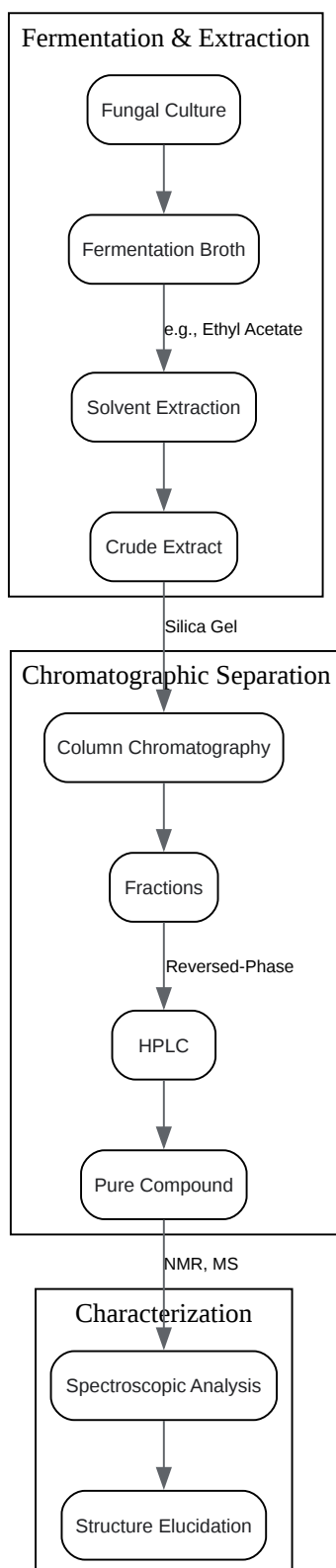
9-Demethyl FR-901235 is reported to possess antitumor activity.[3] It is a derivative of FR-901235, which is recognized for its immunomodulatory effects. The parent compound, FR-901235, has been shown to restore normal mitogen-induced lymphocyte proliferation and partially restore delayed-type hypersensitivity in tumor-bearing mice. While the specific cytotoxic profile of **9-Demethyl FR-901235** against various cancer cell lines is not extensively documented in publicly available literature, the general antitumor properties of metabolites from *Penicillium* are well-established.

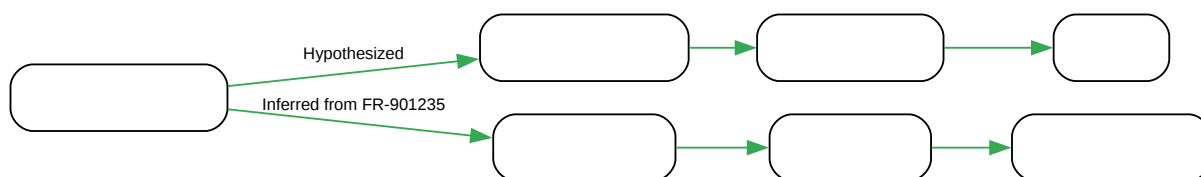
Experimental Protocols

Detailed experimental protocols specifically for **9-Demethyl FR-901235** are not readily available. However, based on standard methodologies for the isolation and evaluation of secondary metabolites from *Penicillium* species, the following protocols can be proposed.

Proposed Isolation and Purification Protocol

The isolation of **9-Demethyl FR-901235** would likely follow a standard natural product chemistry workflow.





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References

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